Publish Comparison Guide: Validating 4-Benzyloxazol-5-amine Structure Using 13C NMR

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Compound of Interest	
Compound Name:	*4-Benzyloxazol-5-amine*
CAS No.:	*1420824-91-4*
Cat. No.:	*B3239228*

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Executive Summary: The Structural Integrity Challenge

In the high-stakes arena of peptidomimetic drug discovery, the oxazole scaffold is a privileged structure, serving as a bioisostere for amide bonds. However, the specific regioisomer **4-Benzyloxazol-5-amine** presents a unique validation challenge. Unlike its stable 2-amino counterparts, the 5-aminooxazole core is electronically amphoteric and prone to tautomeric equilibrium (amino-oxazole vs. imino-dihydrooxazole) or hydrolytic ring-opening to acyclic nitriles.

This guide objectively compares the 13C NMR Structural Validation Workflow against alternative analytical methods. We demonstrate why 13C NMR is not merely an option but the absolute requirement for confirming the existence of the **4-benzyloxazol-5-amine** species, distinguishing it from thermodynamically favored isomers and decomposition products.

Comparative Analysis: 13C NMR vs. Alternative Methodologies

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For a researcher synthesizing **4-Benzyloxazol-5-amine** (often via Passerini reaction or

-isocyano ester cyclization), the primary risk is "false positive" identification. Below is a critical comparison of analytical performance.

Table 1: Performance Matrix of Structural Validation Methods

Feature	13C NMR (The Standard)	1H NMR	LC-MS (HRMS)	FT-IR
Regioisomer Differentiation	High. Distinct shifts for C2, C4, and C5 confirm substituent positions.	Low. Broad NH_2 signals and overlapping aromatics obscure the core substitution pattern.	None. Isomers have identical Mass-to-Charge (m/z) ratios.	Low. C=N / C=C bands are often ambiguous between isomers.
Quaternary Carbon Detection	Excellent. Directly observes C4 (benzyl-substituted) and C5 (amine-substituted).	Impossible. Cannot detect carbons lacking protons (C4, C5).	N/A	Indirect. Infers presence via bond vibrations.
Tautomer Identification	High. Distinguishes aromatic C5-NH_2 (~150 ppm) from imino C=NH (~160+ ppm).	Medium. Exchangeable protons make quantification difficult.	None.	Medium. N-H vs =N-H stretches can be informative but not definitive.
"False Positive" Risk	< 1% (with proper relaxation delay).	High. Open-chain nitriles often mimic the proton signals of the ring.	High. Precursors often have the same formula as the product.	Medium.

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Why Alternatives Fail

- 1H NMR Limitation: The molecule contains a benzyl group (multiplet, ~7.2 ppm) and an amine (broad singlet). The critical oxazole ring carbons (C2, C4, C5) often lack protons in this substitution pattern, rendering 1H NMR "blind" to the ring's integrity.
- Mass Spec Limitation: Acyclic isomers (e.g.,

  -formamido nitriles) share the exact molecular weight (

  g/mol) and elemental formula (

) as the target oxazole. MS cannot distinguish them.

Technical Deep Dive: The 13C NMR Fingerprint

To validate **4-Benzyloxazol-5-amine**, one must confirm three specific carbon environments. The causal link between structure and shift is described below.

The "Golden Triangle" of Assignments

- C2 (The Azomethine Carbon): Located between oxygen and nitrogen, this is the most deshielded carbon.
  - Target Shift:150.0 – 155.0 ppm
- C5 (The Amine-Bearing Carbon): In 5-aminooxazoles, this carbon is enamine-like but part of an aromatic system.
  - Target Shift:140.0 – 148.0 ppm (Distinct from C2).
- C4 (The Benzyl-Bearing Carbon): This is a quaternary carbon in the 4-benzyl isomer.
  - Target Shift:120.0 – 130.0 ppm (Shielded relative to C2/C5 due to carbon substitution).

Diagram 1: Structural Validation Logic Flow

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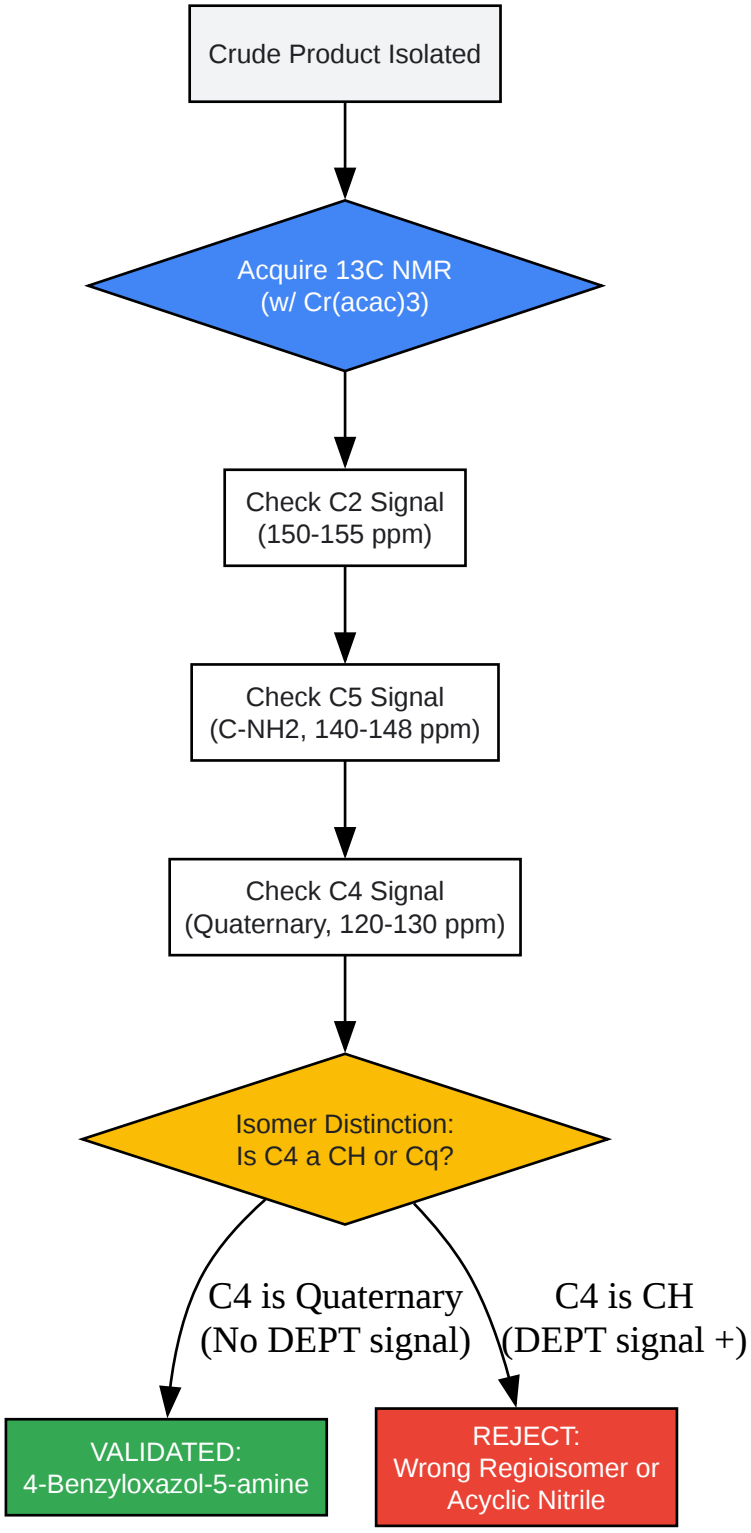

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Caption: Logical decision tree for validating oxazole regiochemistry using 13C NMR and DEPT experiments.

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Experimental Protocol: Self-Validating System

Objective: Obtain a quantitative 13C NMR spectrum that visualizes the slow-relaxing quaternary carbons (C4 and C5) which are critical for this structure.

Materials

- Sample: ~20-30 mg of isolated **4-Benzyloxazol-5-amine** (or its HCl salt for stability).
- Solvent: DMSO-d6 (Preferred for solubility and stabilizing the amino tautomer) or CDCl3.
- Relaxation Agent: Chromium(III) acetylacetonate, Cr(acac)3. Crucial for quaternary carbons.

Step-by-Step Workflow

- Sample Preparation:
  - Dissolve 30 mg of the compound in 0.6 mL DMSO-d6.
  - Critical Step: Add ~1-2 mg of Cr(acac)3. This paramagnetic relaxation agent reduces the T1 relaxation time of quaternary carbons (C2, C4, C5), ensuring they appear in the spectrum without requiring an overnight run.
- Acquisition Parameters (Bruker/Jeol 400 MHz+):
  - Pulse Sequence:zgpg30 (Inverse gated decoupling) or standard zg.
  - Relaxation Delay (D1): Set to 2.0 - 3.0 seconds (reduced from 10s due to Cr(acac)3).
  - Scans (NS): Minimum 1024 scans. The quaternary carbons are low intensity; high signal-to-noise is required.
  - Spectral Width: 0 – 220 ppm.
- Data Processing:
  - Apply Exponential Multiplication (LB = 1.0 - 3.0 Hz) to enhance signal-to-noise for the quaternary peaks.

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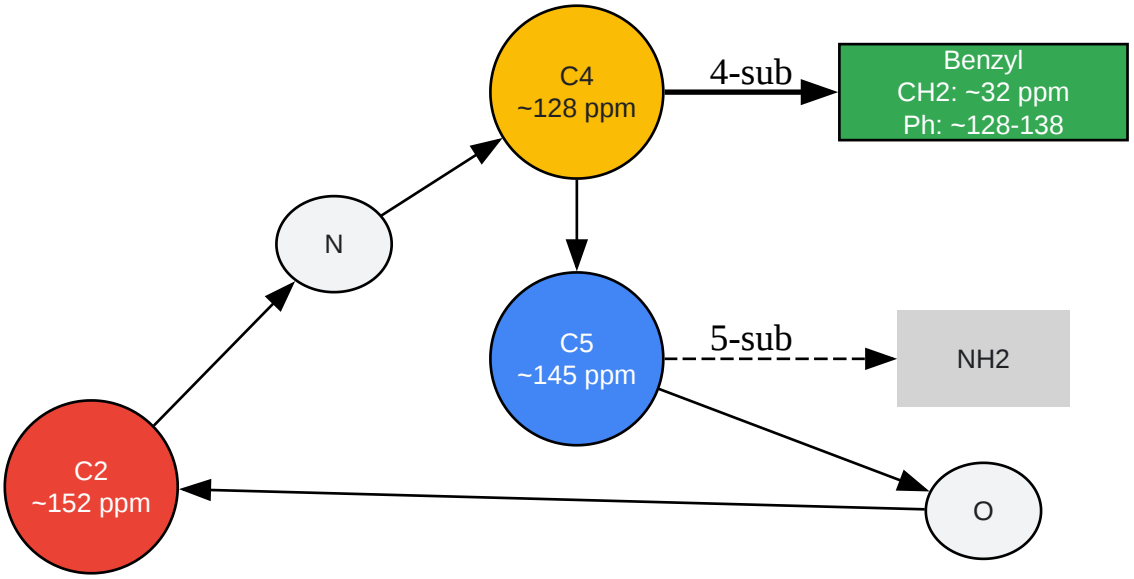
Diagram 2: The Target Molecule & Carbon Environments[1]



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Caption: 13C NMR Chemical Shift Map for **4-Benzyloxazol-5-amine**. Colors correspond to distinct chemical environments.

Data Interpretation: Predicted vs. Observed

The following table serves as the validation standard. Values are derived from chem-informatics predictions and analogous 5-amino-4-substituted oxazole literature.

Table 2: 13C NMR Chemical Shift Assignment (DMSO-d6)[2][3]

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Carbon Position	Type	Predicted Shift (, ppm)	Diagnostic Feature
C-2	CH (Aromatic)	150.5 – 153.0	Most downfield CH signal. Confirm with HSQC (couples to H-2).
C-5	Cq (C-NH2)	142.0 – 148.0	Quaternary. Key differentiator. If this is a CH, you have the wrong isomer.
C-4	Cq (C-Benzyl)	125.0 – 130.0	Quaternary. Often overlaps with aromatic benzyl carbons but distinguishable by intensity (lower) or HMBC.
Benzyl C-1'	Cq (Aromatic)	135.0 – 138.0	Typical aromatic quaternary.
Benzyl Ar-CH	CH (Aromatic)	126.0 – 129.0	Intense signals (Ortho/Meta/Para).
Benzyl -CH2-	CH2	30.0 – 35.0	Upfield aliphatic signal. Confirm with DEPT-135 (negative phase).

Troubleshooting Tip: If you observe a signal at ~115-118 ppm (C

N) and a carbonyl at ~160-170 ppm, the ring has likely opened (or failed to close) to form the

-formamido nitrile precursor. This is the most common synthetic failure mode.

References

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- Passerini, M. (1921).[1] "The Passerini Reaction: Origins of Isocyanide Multicomponent Chemistry." Gazzetta Chimica Italiana, 51, 126.
- Pirrung, M. C., & Ghorai, S. (2006). "Versatile Synthesis of 5-Aminooxazoles." Journal of the American Chemical Society, 128(36), 11772–11773.
- Srivastava, R. M., et al. (1988). "13C NMR Spectra of Some Substituted 1,2,4-Oxadiazoles and 4,5-Dihydro-1,2,4-Oxadiazoles." Journal of the Brazilian Chemical Society.
- Breitmaier, E., & Voelter, W. (1987). Carbon-13 NMR Spectroscopy: High-Resolution Methods and Applications in Organic Chemistry and Biochemistry. VCH Publishers. (Standard Reference for Chemical Shifts).
- ChemicalBook. (n.d.). "Isoxazol-5-amine NMR Data." (Used for comparative 5-amino heterocyclic shift ranges).

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